

Lycopsamine N-oxide-d7: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lycopsamine N-oxide-d7*

Cat. No.: *B15560125*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lycopsamine N-oxide-d7 is the deuterated form of Lycopsamine N-oxide, a naturally occurring pyrrolizidine alkaloid (PA) found in various plant species, particularly from the Boraginaceae family. Due to the potential hepatotoxicity of PAs, accurate quantification in food, herbal products, and biological matrices is crucial for safety assessment. **Lycopsamine N-oxide-d7** serves as an invaluable internal standard for analytical methods, primarily in liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure accurate and precise quantification of the parent compound. Its chemical and physical properties closely mimic those of the unlabeled analyte, allowing it to compensate for variations during sample preparation and analysis.

Chemical and Physical Properties

A summary of the key chemical and physical properties of Lycopsamine N-oxide and its deuterated analog are presented below.

Property	Lycopsamine N-oxide	Lycopsamine N-oxide-d7
Molecular Formula	C ₁₅ H ₂₅ NO ₆	C ₁₅ H ₁₈ D ₇ NO ₆
Molecular Weight	315.36 g/mol	322.41 g/mol
CAS Number	95462-15-0	Not available
Appearance	White to off-white solid	Not specified
Solubility	Soluble in methanol, ethanol, and water	Not specified
Storage Temperature	-20°C	Not specified

Synthesis of Lycopsamine N-oxide

A detailed experimental protocol for the synthesis of **Lycopsamine N-oxide-d7** is not readily available in the public domain. However, the synthesis of the unlabeled Lycopsamine N-oxide is well-documented and involves a two-step process: the synthesis of the parent alkaloid, Lycopsamine, followed by its N-oxidation. The introduction of deuterium labels would typically be performed on a precursor molecule during the synthesis of Lycopsamine.

Experimental Protocol: Synthesis of Lycopsamine N-oxide

Step 1: Synthesis of Lycopsamine

The synthesis of Lycopsamine involves the esterification of the necine base, (-)-retronecine, with a protected form of the necic acid, (-)-viridifloric acid, followed by deprotection.

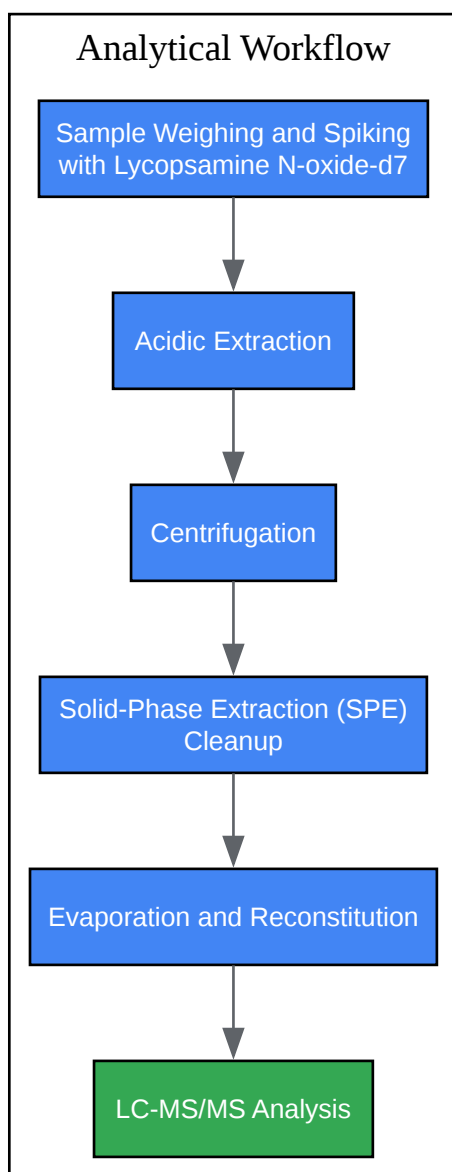
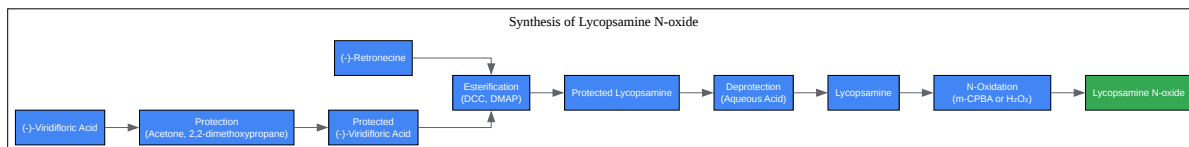
- Protection of (-)-Viridifloric Acid:
 - Dissolve (-)-viridifloric acid in a mixture of acetone and 2,2-dimethoxypropane.
 - Add a catalytic amount of a strong acid (e.g., p-toluenesulfonic acid).
 - Stir the reaction at room temperature and monitor its completion using thin-layer chromatography (TLC).

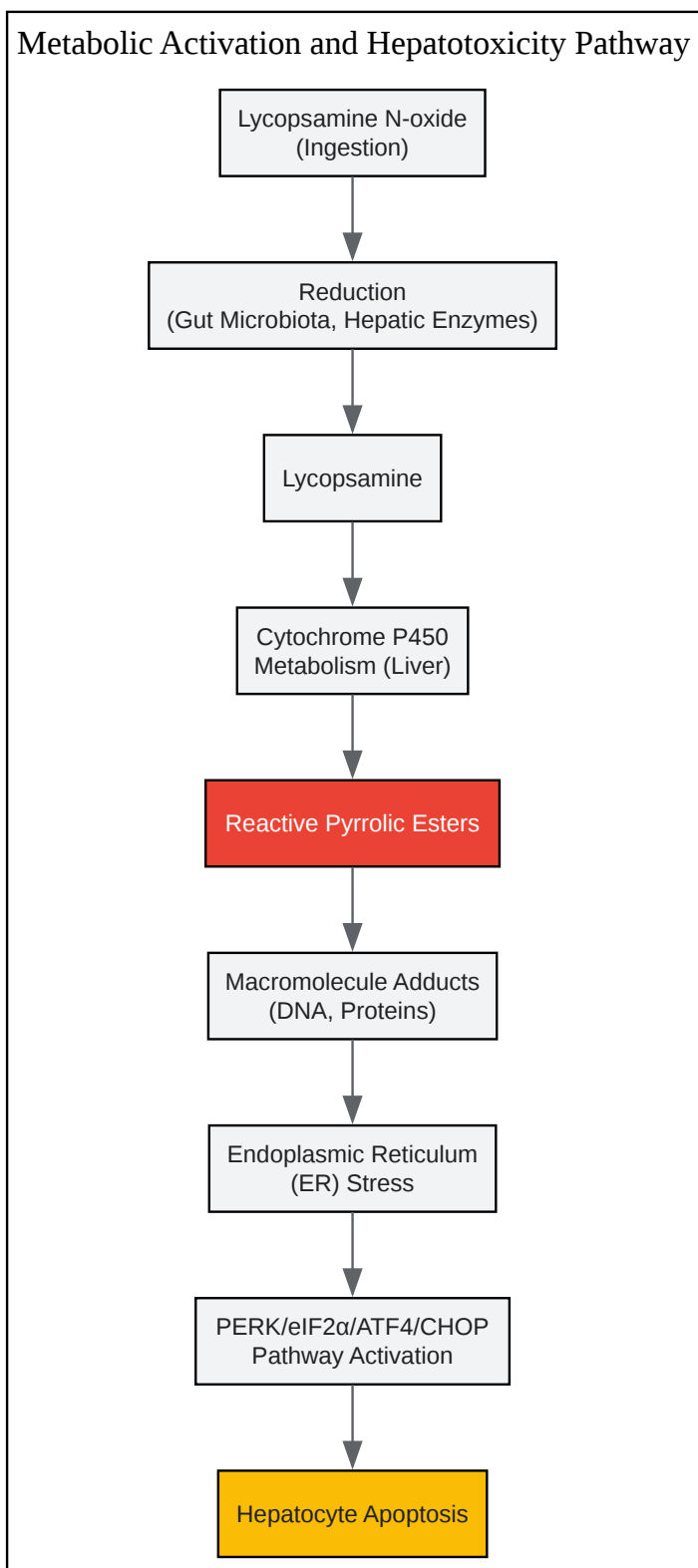
- Quench the reaction with a mild base (e.g., sodium bicarbonate).
- Extract the protected acid with an organic solvent and purify it using column chromatography.
- Esterification with (-)-Retronecine:
 - Dissolve the protected (-)-viridifloric acid, (-)-retronecine, and a coupling agent such as dicyclohexylcarbodiimide (DCC) along with a catalyst like 4-dimethylaminopyridine (DMAP) in an anhydrous aprotic solvent (e.g., dichloromethane).
 - Stir the reaction mixture at room temperature until completion, monitoring by TLC.
 - Filter the reaction mixture to remove the dicyclohexylurea byproduct.
 - Wash the filtrate with aqueous acid and brine, then dry it over anhydrous sodium sulfate.
 - Concentrate the organic layer and purify the crude product by column chromatography to obtain protected Lycopsamine.
- Deprotection to Yield Lycopsamine:
 - Dissolve the protected Lycopsamine in methanol.
 - Add an aqueous acid (e.g., dilute HCl or acetic acid) and stir at room temperature.
 - Monitor the reaction by TLC until completion.
 - Neutralize the reaction mixture with a mild base.
 - Remove the solvent under reduced pressure.
 - Purify the resulting Lycopsamine by column chromatography or recrystallization.

Step 2: N-Oxidation of Lycopsamine

- Dissolve Lycopsamine in an appropriate solvent (e.g., dichloromethane for m-CPBA or methanol for H₂O₂).

- Cool the solution to 0°C.
- Add the oxidizing agent (e.g., meta-chloroperoxybenzoic acid (m-CPBA) or hydrogen peroxide (H₂O₂)) portion-wise.
- Stir the reaction at 0°C and allow it to slowly warm to room temperature, monitoring by TLC.
- Upon completion, quench the excess oxidizing agent (e.g., with sodium thiosulfate for H₂O₂ or sodium sulfite for m-CPBA).
- Remove the solvent and purify the crude Lycopsamine N-oxide by column chromatography or recrystallization.





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